

Technical Guide: Molecular Weight of 1,1-Diethoxypent-2-yne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diethoxypent-2-yne

Cat. No.: B102690

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This technical guide provides a detailed determination of the molecular weight of **1,1-diethoxypent-2-yne**. The calculation is based on its chemical formula, derived from its IUPAC name, and the standard atomic weights of its constituent elements.

Chemical Structure and Formula

The systematic name **1,1-diethoxypent-2-yne** defines a specific chemical structure. The "pent-2-yne" component indicates a five-carbon chain with a triple bond located between the second and third carbon atoms. The "1,1-diethoxy" prefix specifies that two ethoxy groups (-OCH₂CH₃) are attached to the first carbon atom.

From this structural information, the chemical formula is determined to be C₉H₁₆O₂.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the chemical formula and the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

The atomic weights of the constituent elements are:

- Carbon (C): 12.011 u

- Hydrogen (H): 1.008 u[1][2][3][4][5]
- Oxygen (O): 15.999 u[6][7][8][9]

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of O atoms × Atomic weight of O)

$$(9 \times 12.011 \text{ u}) + (16 \times 1.008 \text{ u}) + (2 \times 15.999 \text{ u}) = 108.099 \text{ u} + 16.128 \text{ u} + 31.998 \text{ u} = 156.225 \text{ u}$$

The molar mass of **1,1-diethoxypent-2-yne** is therefore 156.225 g/mol .

Data Presentation

The quantitative data for the molecular weight calculation of **1,1-diethoxypent-2-yne** is summarized in the tables below for clarity and ease of comparison.

Table 1: Atomic Composition

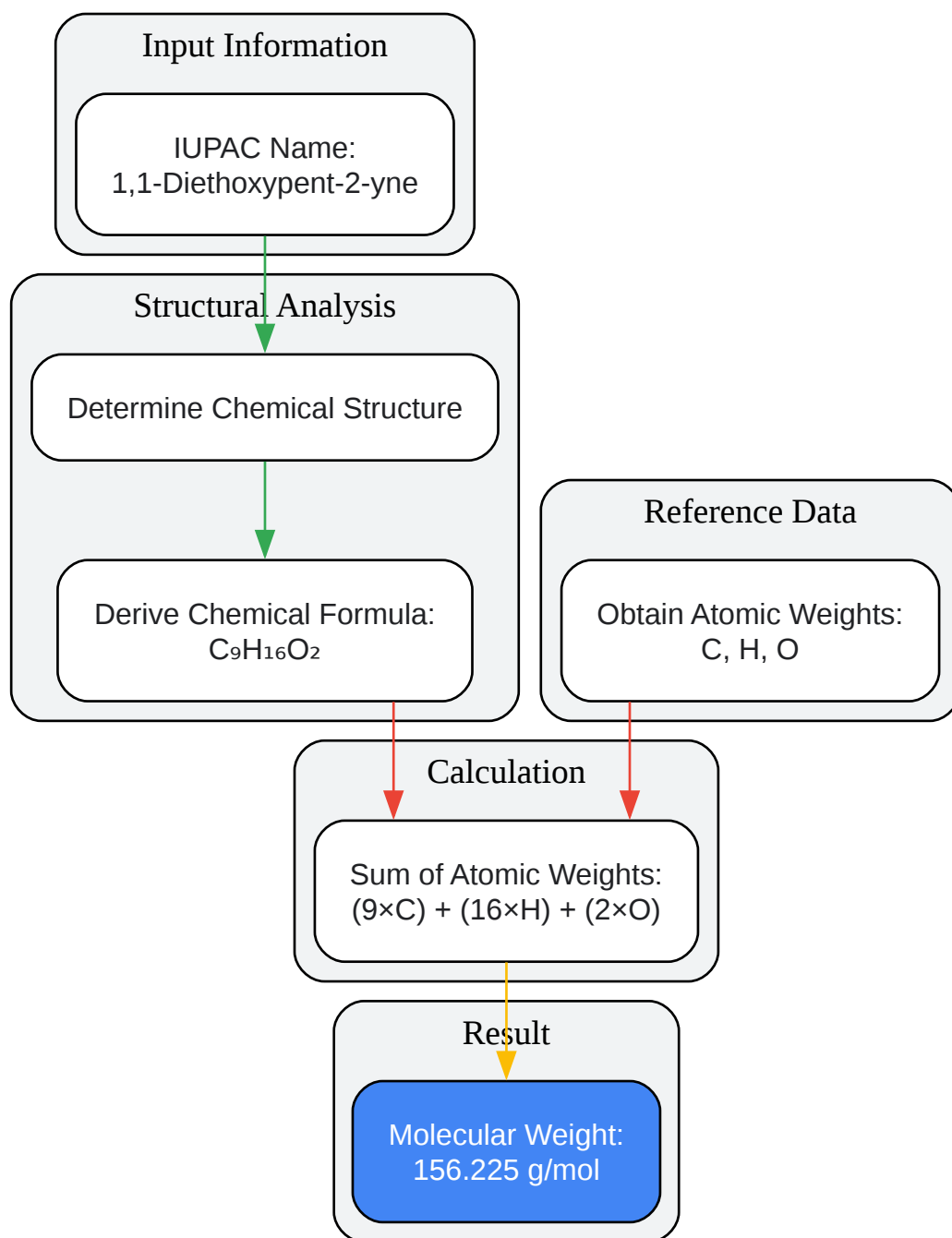
Element	Symbol	Count
Carbon	C	9
Hydrogen	H	16
Oxygen	O	2

Table 2: Atomic and Molecular Weights

Component	Formula	Atomic/Molecular Weight (u)	Molar Mass (g/mol)
Carbon	C	12.011[10][11][12][13]	12.011
Hydrogen	H	1.008[1][2][3][4][5]	1.008
Oxygen	O	15.999[6][7][8][9][14]	15.999
1,1-Diethoxypent-2-yne	C ₉ H ₁₆ O ₂	156.225	156.225

Logical Relationship Diagram

The following diagram illustrates the logical workflow from the chemical name to the final calculated molecular weight.



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Workflow for Molecular Weight Determination

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Phone: (601) 213-4426

Email: info@benchchem.com